

Safeguarding Your Research: A Comprehensive Guide to Handling N-Allylbenzylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Allylbenzylamine

Cat. No.: B1332080

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This document provides essential, immediate safety and logistical information for the use of **N-Allylbenzylamine**, including detailed operational and disposal plans. Our goal is to be your preferred source for laboratory safety and chemical handling information, building trust by providing value beyond the product itself.

N-Allylbenzylamine is a combustible liquid that is harmful if swallowed or in contact with the skin.^[1] It is crucial to handle this chemical with care, as it can cause severe skin burns, eye damage, and respiratory irritation.^{[1][2][3]} Adherence to the following guidelines will help ensure a safe laboratory environment.

Hazard Identification and Classification

Understanding the hazards associated with **N-Allylbenzylamine** is the first step in safe handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for this.

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	1C	H314: Causes severe skin burns and eye damage[1][2][3]
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1][3]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[1]
Specific Target Organ Toxicity	3	H335: May cause respiratory irritation[3][4]
Flammable Liquids	4	H227: Combustible liquid[1]
Hazardous to the Aquatic Environment	Acute 3, Chronic 3	H402, H412: Harmful to aquatic life with long lasting effects[1][3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **N-Allylbenzylamine** is provided below for easy reference.

Property	Value
Molecular Formula	C10H13N[2][5][6]
Molecular Weight	147.22 g/mol [2][7]
Boiling Point	208 - 217.7 °C[5][6][8]
Flash Point	92 °C[5][6]
Density	0.924 g/cm ³ [5][6][8]

Operational Plan: Personal Protective Equipment (PPE) and Handling

A multi-layered approach to personal protection is essential when working with **N-Allylbenzylamine**. This involves the use of specific PPE and adherence to strict handling protocols.

Recommended Personal Protective Equipment (PPE)

Body Part	Protection	Specification
Eyes/Face	Safety Goggles & Face Shield	Use tight-sealing safety goggles in combination with a face shield for maximum protection against splashes.[9][10]
Skin	Chemical-Resistant Gloves & Lab Coat	Wear appropriate protective gloves (e.g., nitrile, neoprene) and a long-sleeved lab coat.[4][9][10] Immediately remove and launder contaminated clothing separately.[3][11]
Respiratory	Fume Hood or Respirator	Handle only in a well-ventilated area, preferably within a chemical fume hood.[3][4] If a fume hood is not available or if vapors/aerosols are generated, use a NIOSH/MSHA approved respirator.[3][9][10]

Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure that an eyewash station and safety shower are readily accessible.[9] All personnel must be trained on the specific hazards and handling procedures for **N-Allylbenzylamine**.
- **Engineering Controls:** Always work in a well-ventilated area.[4][11] A certified chemical fume hood is the preferred engineering control.

- Donning PPE: Put on all required PPE as outlined in the table above before opening the container.
- Dispensing: Ground and bond the container and receiving equipment to prevent static discharge.[\[9\]](#)[\[10\]](#)[\[12\]](#) Use non-sparking tools.[\[9\]](#)[\[12\]](#)
- During Use: Keep the container tightly closed when not in use.[\[9\]](#)[\[10\]](#) Avoid contact with skin, eyes, and clothing.[\[10\]](#) Do not eat, drink, or smoke in the work area.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- After Use: Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)[\[3\]](#)[\[11\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[\[9\]](#)[\[10\]](#) Keep in a tightly sealed container.[\[9\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

Incident	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [9] [10]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [9]
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. [9]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Call a poison control center immediately. [9]
Spill	Evacuate the area. Remove all sources of ignition. [12] Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, labeled container for disposal. [4]

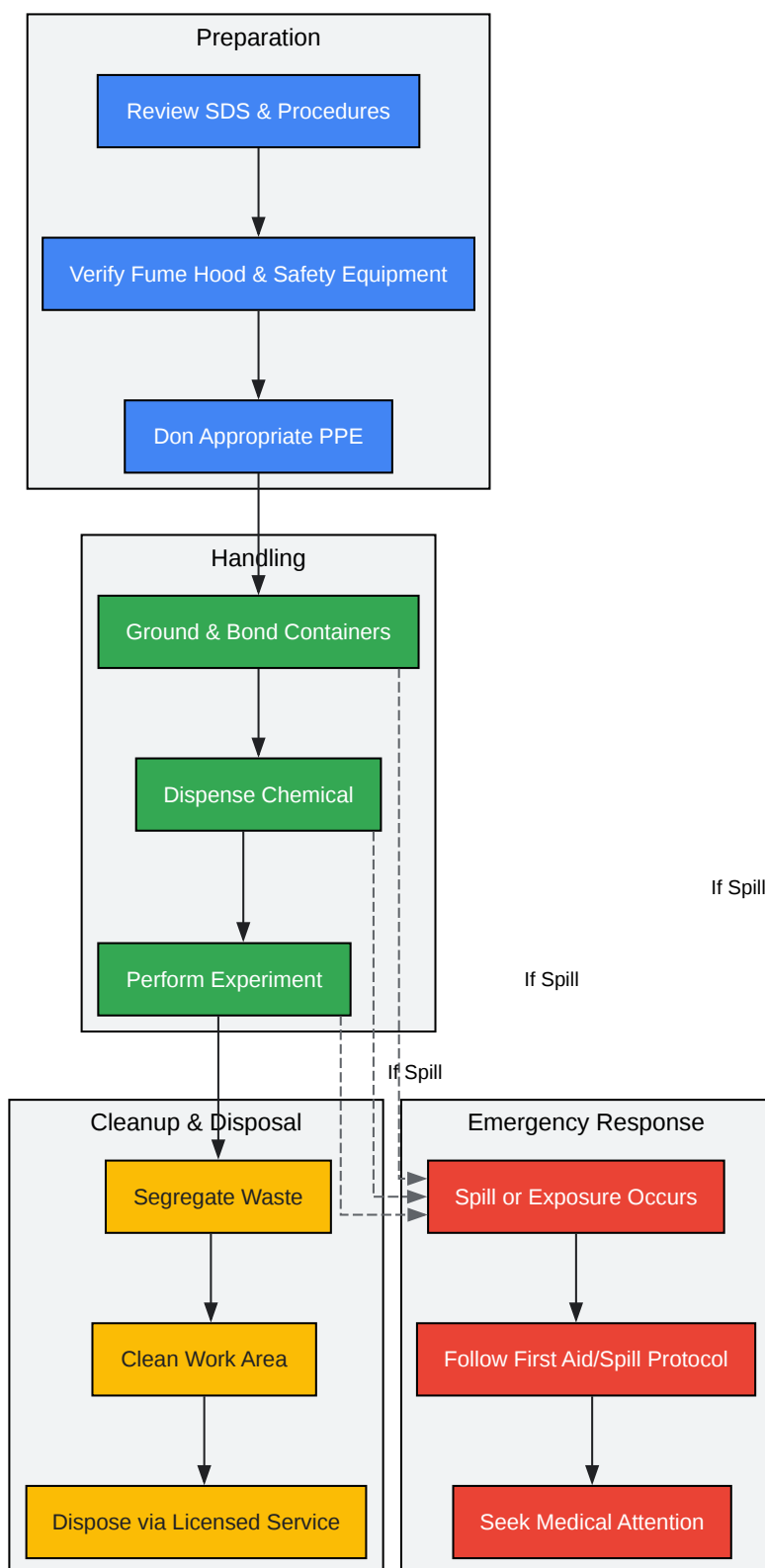
Disposal Plan

Proper disposal of **N-Allylbenzylamine** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect all **N-Allylbenzylamine** waste, including contaminated materials, in a designated, properly labeled, and sealed container.
- **Disposal Method:** Dispose of the waste through a licensed professional waste disposal service.[\[9\]](#)[\[10\]](#) Treatment may involve neutralization followed by incineration or burial in a licensed landfill.[\[4\]](#)[\[11\]](#)[\[13\]](#)

- Regulatory Compliance: Waste disposal regulations may vary by region. Always consult and adhere to local, state, and federal environmental regulations.[\[4\]](#)[\[13\]](#)
- Container Disposal: Do not reuse empty containers. Decontaminate and dispose of them in the same manner as the chemical waste.

Below is a diagram illustrating the workflow for the safe handling of **N-Allylbenzylamine**.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **N-Allylbenzylamine**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. N-Allylbenzylamine | C₁₀H₁₃N | CID 521150 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. merckmillipore.com [merckmillipore.com]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. N-Allylbenzylamine | CAS#:4383-22-6 | Chemsrce [chemsrc.com]
- 6. guidechem.com [guidechem.com]
- 7. chemsynthesis.com [chemsynthesis.com]
- 8. N-ALLYLBENZYLAMINE CAS#: 4383-22-6 [amp.chemicalbook.com]
- 9. fishersci.com [fishersci.com]
- 10. fishersci.com [fishersci.com]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. WERCS Studio - Application Error [assets.thermofisher.com]
- 13. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling N-Allylbenzylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1332080#personal-protective-equipment-for-handling-n-allylbenzylamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com